

Hexane-d14: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Hexane-d14

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **Hexane-d14** (CAS: 21666-38-6), a deuterated solvent essential for various applications, including Nuclear Magnetic Resonance (NMR) spectroscopy.^{[1][2][3]} Adherence to these protocols is critical to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Hazard Identification and Classification

Hexane-d14 is classified as a hazardous substance and requires careful handling.^[4] It is a highly flammable liquid and vapor.^{[4][5][6][7]} Inhalation may cause drowsiness or dizziness.^[4] It is harmful if swallowed and can cause lung damage, potentially being fatal if it enters the airways.^{[4][6][8]} Prolonged or repeated exposure may cause damage to organs, particularly the central and peripheral nervous systems.^{[2][4][5][9]} It is also suspected of damaging fertility or the unborn child.^{[6][8]} **Hexane-d14** causes skin and serious eye irritation.^{[5][6][8]} Furthermore, it is toxic to aquatic life with long-lasting effects.^{[6][8]}

Physical and Chemical Properties

Understanding the physical and chemical properties of **Hexane-d14** is fundamental to its safe handling. It is a colorless, volatile liquid with a petroleum-like odor.^{[3][4][7]} It is insoluble in water but miscible with most organic solvents like chloroform, ether, and alcohol.^{[3][4]}

Property	Value	Source
Molecular Formula	C ₆ D ₁₄	[1][5]
Molecular Weight	100.26 g/mol	[2][7][9][10]
Appearance	Clear, colorless liquid	[3][4][7]
Odor	Petroleum distillates	[7]
Melting Point	-95 °C / -139 °F	[2][7][9]
Boiling Point	69 °C / 156.2 °F	[2][3][9]
Flash Point	-22 °C / -7.6 °F (closed cup)	[7]
Autoignition Temperature	240 °C / 464 °F	[7]
Vapor Pressure	132 mmHg @ 20 °C	[2][7][9]
Vapor Density	2.97 - 3 (Air = 1.0)	[2][4][9]
Specific Gravity	0.767 g/mL at 25 °C	[2][3][9]
Explosion Limits	Lower: 1.1 - 1.2% (V) Upper: 7.5 - 7.7% (V)	[2][4][5][7]
Water Solubility	Insoluble	[1][3]

Toxicological Information

Exposure to **Hexane-d14** can lead to various adverse health effects. The primary routes of exposure are inhalation, skin contact, and ingestion.[11]

Toxicity Metric	Value	Species	Exposure Route	Source
LD50 (Oral)	25,000 - 28,710 mg/kg	Rat	Oral	[4][5]
LC50 (Inhalation)	48,000 ppm	Rat	Inhalation (4h)	[4][5]
TCLo (Inhalation)	190 ppm	Human	Inhalation (8W)	[4]

Key Health Effects:

- **Acute Effects:** Inhalation of high concentrations can lead to central nervous system (CNS) depression, with symptoms including dizziness, headache, and nausea.[\[11\]](#) Direct contact can cause skin and eye irritation.[\[4\]](#)[\[5\]](#)
- **Chronic Effects:** Long-term exposure is associated with polyneuropathy, characterized by numbness in the extremities, muscle weakness, and fatigue.[\[11\]](#) It may also cause damage to the kidneys and testes.[\[5\]](#) There is evidence to suggest it may impair fertility.[\[4\]](#)

Occupational Exposure Limits

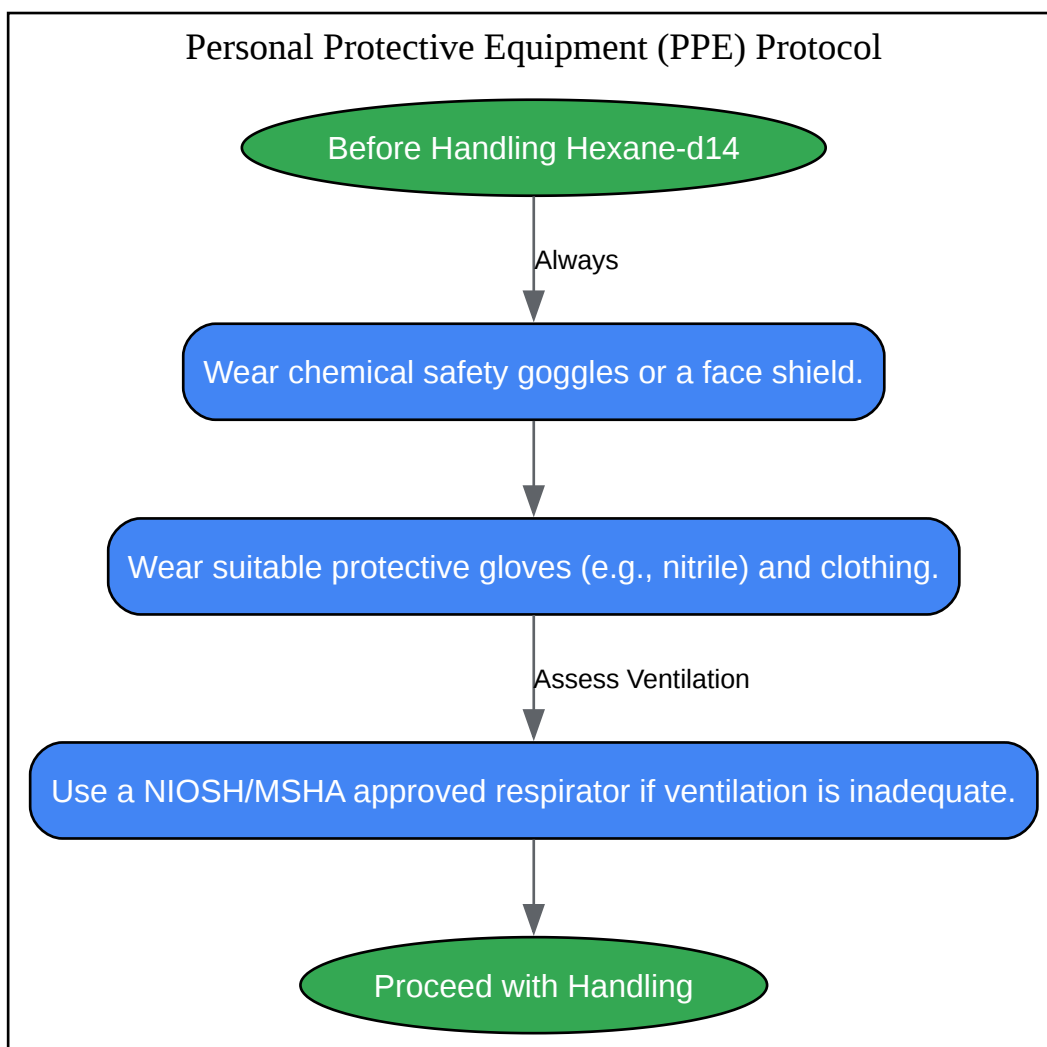
To minimize the risk of adverse health effects, adhere to the established occupational exposure limits.

Regulatory Body	Limit	Value	Notes
ACGIH	TWA	50 ppm	Central Nervous System impairment, Eye irritation, Peripheral neuropathy
OSHA	PEL (TWA)	50 ppm	-

Experimental Protocols for Safe Handling and Storage

Personal Protective Equipment (PPE)

A critical component of safe handling is the consistent and correct use of personal protective equipment.



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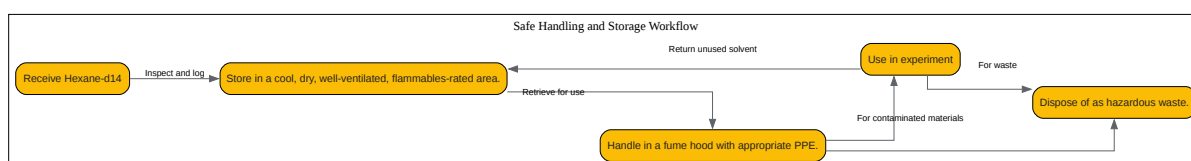
Caption: Personal Protective Equipment (PPE) protocol for handling **Hexane-d14**.

Handling and Storage Procedures

Proper handling and storage are paramount to preventing accidents and maintaining the quality of the solvent.

- Ventilation: Always handle **Hexane-d14** in a well-ventilated area, preferably in a chemical fume hood.[5][8]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[5][7][8] No smoking.[5] Use non-sparking tools and explosion-proof equipment.[5][7][8]

- Static Discharge: Ground and bond containers and receiving equipment to prevent static discharge.[5][8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from direct sunlight and incompatible materials such as oxidizing agents.[5][7] The storage area should be designated for flammable liquids.[2][7][9]



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Caption: Workflow for the safe handling and storage of **Hexane-d14**.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [5] [12]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists. [4] [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately. [4] [5] [6]

Fire-Fighting Measures

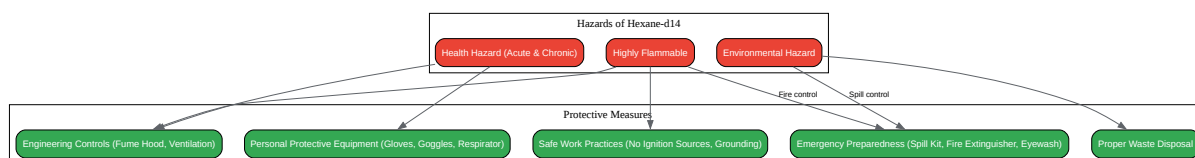
- Suitable Extinguishing Media: Use water spray, dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO2).[\[5\]](#)
- Fire-Fighting Instructions: Evacuate the area. Fight the fire from a safe distance. Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#) Use water spray to cool exposed containers.[\[5\]](#)

Accidental Release Measures

- Minor Spills: Remove all ignition sources.[\[4\]](#) Absorb the spill with an inert material (e.g., sand, diatomite) and place it in a suitable, closed container for disposal.[\[6\]](#)
- Major Spills: Evacuate personnel and move upwind.[\[4\]](#) Alert emergency responders.[\[4\]](#) Contain the spill if possible without risk. Prevent entry into sewers and waterways.[\[6\]](#)

Hazard Mitigation and Protective Measures

The following diagram illustrates the relationship between the hazards of **Hexane-d14** and the necessary protective measures.



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Caption: Relationship between **Hexane-d14** hazards and protective measures.

Disposal Considerations

Dispose of **Hexane-d14** and any contaminated materials as hazardous waste in accordance with local, regional, and national regulations.[4][6] Do not dispose of it down the drain or into the environment.[6]

This guide is intended to provide comprehensive safety information. Always refer to the most current Safety Data Sheet (SDS) for **Hexane-d14** before use and ensure all laboratory personnel are trained on its proper handling and emergency procedures.

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